The Fluorine Effect: Evolution and Synthesis of Fluorinated Cyclopropylamines

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Compound of Interest

Compound Name:	*1-(2-Fluorophenyl)cyclopropan-1-amine hydrochloride*
CAS No.:	*1215107-57-5*
Cat. No.:	*B1439849*

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Executive Summary: The Convergence of Strain and Electronegativity

The cyclopropylamine (CPA) motif has long been a privileged scaffold in medicinal chemistry, revered for its ability to constrain conformational space and mimic the transition states of peptide bond hydrolysis. However, the introduction of fluorine into this strained system—creating fluorinated cyclopropylamines (F-CPAs)—represents a distinct evolutionary leap.

This guide analyzes the trajectory of F-CPAs from niche curiosities to critical pharmacophores in blockbuster antibiotics and epigenetic modulators. It details the physicochemical alterations driven by fluorine (the "Fluorine Effect"), the historical shift from monoamine oxidase (MAO) inhibitors to LSD1-targeted therapies, and provides rigorous synthetic protocols for their construction.

Mechanistic Insight: The Fluorine Effect on the CPA Scaffold

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The incorporation of fluorine into a cyclopropylamine ring is rarely a simple bioisosteric replacement. It induces profound electronic and steric changes that alter the molecule's fate in vivo.

pKa Modulation and Bioavailability

The amine nitrogen in a standard cyclopropylamine is moderately basic (pKa ~9.0–9.5). Proximal fluorination, due to the strong inductive effect (

), significantly lowers this basicity.

- Effect: A lower pKa (often dropping by 1–2 units depending on F-positioning) increases the fraction of the uncharged species at physiological pH.
- Outcome: Enhanced passive membrane permeability and blood-brain barrier (BBB) penetration, critical for CNS-targeted drugs like LSD1 inhibitors.

Metabolic Blocking

The cyclopropyl ring is a common site for oxidative metabolism (e.g., cytochrome P450-mediated ring opening or hydroxylation).

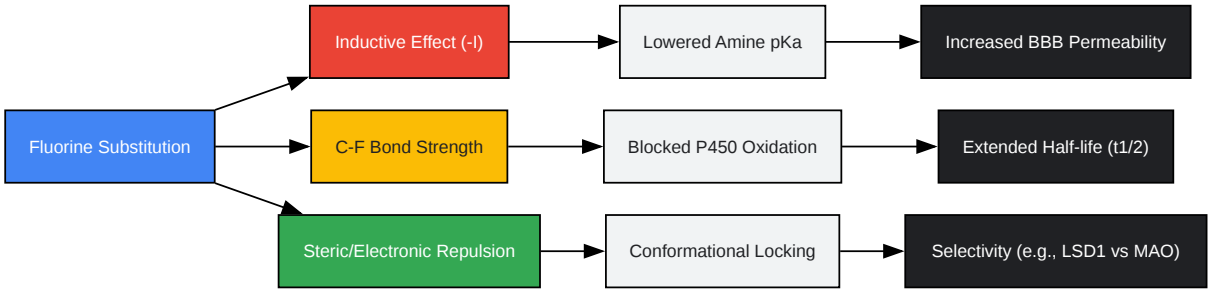
- Mechanism: The C–F bond (approx. 116 kcal/mol) is significantly stronger than the C–H bond. Replacing metabolically labile C–H bonds with C–F bonds at "hotspots" blocks these degradation pathways.
- Result: Extended half-life (

) and improved pharmacokinetic (PK) profiles.

Conformational Locking and the "Janus Face"

In gem-difluorinated systems, the "gauche effect" and dipole-dipole repulsions can lock the amine substituent into specific conformations. Furthermore, cis-fluorination can create a molecular dipole moment (a "Janus face" with distinct polar and non-polar faces), influencing binding affinity to hydrophobic pockets in enzymes like DNA gyrase or LSD1.

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Figure 1: Mechanistic cascade of fluorine substitution on cyclopropylamine pharmacodynamics. [1]

Historical Trajectory: From Tranylcypromine to Epigenetics

The Pre-Fluorine Era: Tranylcypromine (1960s)

The history begins with Tranylcypromine (TCP), a non-fluorinated cyclopropylamine originally developed as an MAO inhibitor for depression. Its mechanism relies on the single-electron transfer (SET) ring-opening of the cyclopropane, which covalently modifies the flavin cofactor of the enzyme.

The Antibiotic Breakthrough: Sitafloxacin (1990s)

The true validation of the fluorinated CPA motif came with the development of fluoroquinolone antibiotics. Sitafloxacin (Daiichi Sankyo) incorporates a (1R, 2S)-2-fluorocyclopropylamine moiety.[2]

- Significance: The fluorine atom on the cyclopropyl ring was not merely decorative; it was essential for potency against resistant bacterial strains and improved the drug's safety profile compared to non-fluorinated analogs.

The Modern Era: LSD1 Inhibitors (2010s–Present)

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The most active area of research today involves Lysine-Specific Demethylase 1 (LSD1) inhibitors for oncology (AML, SCLC).

- The Challenge: TCP is a weak, non-selective LSD1 inhibitor.
- The Solution: Decorating the phenyl ring of TCP with fluorine (e.g., 4-F-TCP) or the cyclopropyl core itself enhances selectivity for LSD1 over MAO-A/B.
- Current State: Several fluorinated CPA derivatives are in clinical trials, leveraging the "fluorine scan" to optimize residence time on the LSD1-CoREST complex.

Comparative Data: Physicochemical Properties

The following table illustrates the impact of fluorination on the core properties of the cyclopropylamine scaffold.

Property	Cyclopropylamine (CPA)	2-Fluoro-CPA	2,2-Difluoro-CPA	Impact on Drug Design
pKa (Conjugate Acid)	~9.1	~7.8 - 8.2	~6.5 - 7.0	Lower pKa improves CNS penetration and oral absorption.
LogP (Lipophilicity)	0.15	0.35	0.60	Moderate increase aids in membrane permeability.
Metabolic Stability	Low (Ring opening)	Moderate	High	Blocks oxidative metabolism at the ring.
C-C Bond Length	1.51 Å	1.48 Å (proximal)	1.46 Å	Ring strengthening; alters transition state energy.

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Detailed Experimental Protocol

Synthesis of (1R, 2S)-2-Fluorocyclopropylamine Tosylate

A key intermediate for Sitafloxacin and LSD1 inhibitors.

Context: This protocol avoids the use of explosive diazo compounds on a large scale, utilizing a carbene insertion method via dibromofluoromethane.

Reagents:

- N-Vinylphthalimide[2]
- p-Methoxyphenylmagnesium bromide (Grignard)
- Dibromofluoromethane (

)
- Zinc/Copper couple or Diethylzinc (for carbene generation)
- p-Toluenesulfonic acid (TsOH)

Step-by-Step Methodology:

- Preparation of the Enamide Precursor:
  - React N-vinylphthalimide with p-methoxyphenylmagnesium bromide in dry THF at -20°C.
  - Quench with saturated

    . This yields the ketone intermediate which is then methylated (using MeI/NaH) to lock the enamide structure.
- Fluorocyclopropanation (The Critical Step):
  - Setup: In a flame-dried flask under Argon, dissolve the enamide intermediate in anhydrous dichloromethane (DCM).

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- Carbene Generation: Add dibromofluoromethane (1.2 equiv). Cool to 0°C. Slowly add diethylzinc (

  , 1.0 M in hexanes) dropwise over 1 hour. Caution: Et2Zn is pyrophoric.
- Reaction: The in situ generated fluorocarbene inserts into the double bond. Stir at room temperature for 12 hours.
- Workup: Quench carefully with saturated

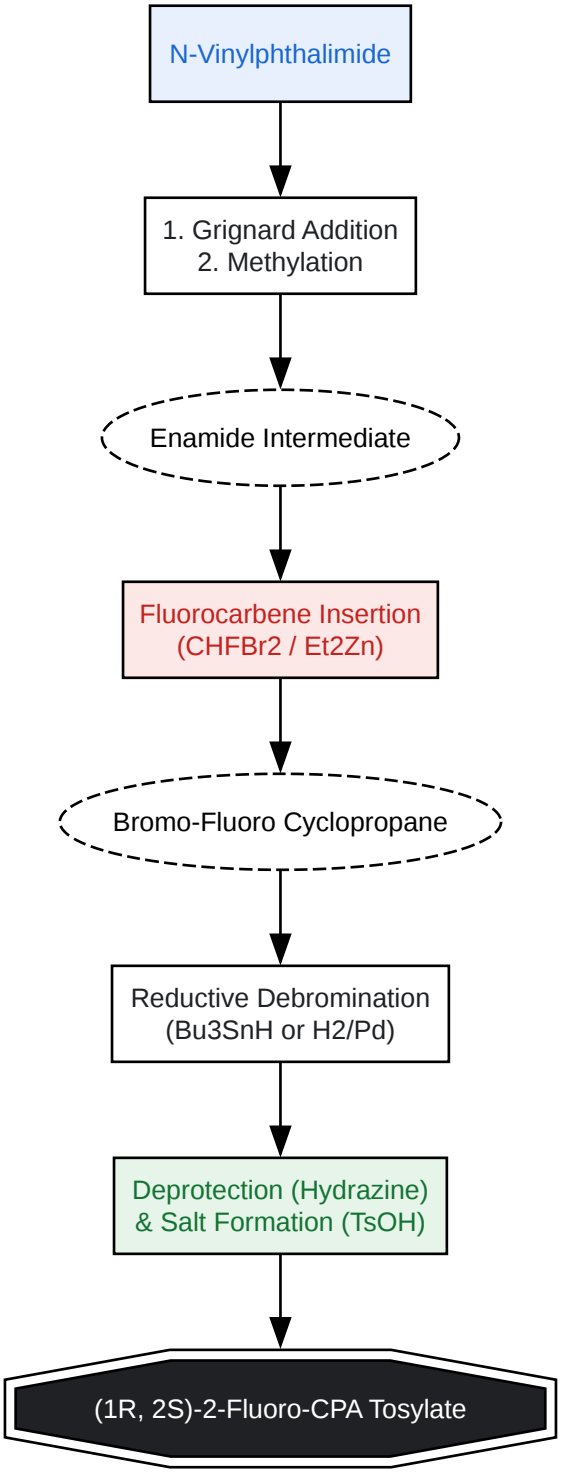
  . Extract with DCM, dry over

  , and concentrate.

- Debromination (Reductive Removal):
  - Dissolve the bromofluorocyclopropane intermediate in ethanol.
  - Add Tri-n-butyltin hydride (

) and a catalytic amount of AIBN. Reflux for 4 hours. (Alternatively, catalytic hydrogenation with Pd/C can be used if the substrate allows).
- Deprotection and Salt Formation:
  - Reflux the resulting phthalimide-protected amine with hydrazine hydrate in ethanol for 3 hours (Ing-Manske procedure).
  - Cool, filter off the phthalhydrazide byproduct.
  - Treat the filtrate with p-toluenesulfonic acid (TsOH) in ether.
  - Isolation: The (1R, 2S)-2-fluorocyclopropylamine tosylate precipitates as a white solid. Recrystallize from Isopropanol/Water for high optical purity (>99% ee).

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Figure 2: Synthetic pathway for the production of chiral 2-fluorocyclopropylamine.

Future Outlook: The "Fluorine Scan" Standard

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The history of fluorinated cyclopropylamines has moved from serendipitous discovery to rational design. The future lies in:

- Biocatalytic Access: Using engineered heme-containing enzymes (e.g., myoglobin variants) to perform enantioselective carbene transfer, avoiding hazardous zinc/diazo reagents.
- 18F-Radiolabeling: Synthesizing

  F-labeled CPAs as PET tracers for neuroimaging LSD1 density in the brain.
- All-cis-Multifluorination: Exploring "Janus face" cycloalkanes where 3+ fluorine atoms are on one face, creating extreme dipoles for specific protein pocket binding.

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